

Stability and proper storage conditions for 1,2-Dibromobenzene

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Compound of Interest

Compound Name: 1,2-Dibromobenzene

Cat. No.: B7723991

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Technical Support Center: 1,2-Dibromobenzene

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and proper storage of **1,2-Dibromobenzene**, along with troubleshooting guides for common experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **1,2-Dibromobenzene**?

A1: To ensure the stability and purity of **1,2-Dibromobenzene**, it should be stored in a cool, dry, and well-ventilated area.^{[1][2][3][4]} The container should be tightly sealed to prevent exposure to moisture and air.^{[1][2][3][4]} It is also recommended to protect the compound from light.^{[1][5]}

Q2: Is **1,2-Dibromobenzene** sensitive to light, air, or moisture?

A2: Yes, exposure to light, air, and moisture can affect the stability of **1,2-Dibromobenzene**.^{[1][5]} While it is stable under normal storage conditions, prolonged exposure to these elements can lead to degradation.^{[1][5]} Discoloration (e.g., developing a yellowish tint) can be an indicator of impurity or degradation over time.^[6]

Q3: What is the recommended storage temperature for **1,2-Dibromobenzene**?

A3: While some suppliers suggest storing at room temperature, the general consensus is to store it in a cool environment.[1][2][3][4][7] For long-term storage, refrigeration is a good practice, especially to minimize potential degradation.

Q4: What is the expected shelf life of **1,2-Dibromobenzene**?

A4: The shelf life of **1,2-Dibromobenzene** is not always explicitly defined by manufacturers. If a certificate of analysis (COA) does not provide a retest or expiration date, it is generally recommended to use the product within a year of receipt, provided it has been stored correctly.[8] For long-term projects, it is advisable to re-analyze the purity of the compound periodically.

Q5: What are the signs of degradation of **1,2-Dibromobenzene**?

A5: Visual inspection can be the first step in assessing the quality of **1,2-Dibromobenzene**. A change in color from colorless to light yellow may indicate the presence of impurities or degradation products.[6] For a more accurate assessment, analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC) can be used to determine the purity.[9]

Q6: What materials are incompatible with **1,2-Dibromobenzene**?

A6: **1,2-Dibromobenzene** is incompatible with strong oxidizing agents.[1][3] Contact with these substances should be avoided to prevent vigorous reactions.

Data Presentation

Table 1: Physical and Chemical Properties of **1,2-Dibromobenzene**

Property	Value
Molecular Formula	C ₆ H ₄ Br ₂
Molecular Weight	235.90 g/mol
Appearance	Colorless to light yellow liquid[6]
Melting Point	4 - 6 °C[8]
Boiling Point	224 °C[8]
Density	1.956 g/mL at 25 °C[8]
Solubility	Insoluble in water; soluble in organic solvents like ether, ethanol, and benzene.[6]

Table 2: Recommended Storage and Stability Parameters

Parameter	Recommendation
Storage Temperature	Cool, dry place. Refrigeration is recommended for long-term storage.[1][2][3][4]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon) for long-term storage to minimize oxidation.
Container	Tightly sealed, light-resistant container.[1][2][3][4]
Incompatibilities	Strong oxidizing agents.[1][3]
Shelf Life	If no expiration date is provided, use within one year of receipt and re-analyze for purity if stored longer.[8]

Experimental Protocols

Protocol: Quality Control of 1,2-Dibromobenzene by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for assessing the purity of **1,2-Dibromobenzene**.

1. Sample Preparation:

- Prepare a 1 mg/mL stock solution of **1,2-Dibromobenzene** in a volatile organic solvent such as dichloromethane or methanol.
- Perform a serial dilution to obtain a working solution of approximately 100 µg/mL.

2. GC-MS Instrumentation and Conditions:

- Instrument: Standard Gas Chromatograph coupled with a Mass Spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness) is suitable.
- Injection Volume: 1 µL.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Mass Range: 50-300 amu.

3. Data Analysis:

- Identify the peak corresponding to **1,2-Dibromobenzene** based on its retention time and mass spectrum.
- Calculate the purity by determining the peak area of **1,2-Dibromobenzene** as a percentage of the total peak area of all components in the chromatogram.
- Identify any significant impurities by comparing their mass spectra with library data.

Troubleshooting Guides

Issue 1: Inconsistent results in Grignard reactions.

Possible Cause 1: Presence of moisture.

- Solution: Ensure all glassware is rigorously dried in an oven or by flame-drying under vacuum. Use anhydrous solvents.

Possible Cause 2: Inactive magnesium.

- Solution: Use fresh, high-quality magnesium turnings. Activate the magnesium using a small crystal of iodine or a few drops of 1,2-dibromoethane.

Possible Cause 3: Formation of Wurtz coupling side-product.

- Solution: Add the **1,2-Dibromobenzene** solution slowly to the magnesium suspension to maintain a low concentration of the halide.

Issue 2: Low yield in Suzuki-Miyaura coupling reactions.

Possible Cause 1: Catalyst inactivity.

- Solution: Ensure the palladium catalyst is fresh and has been stored under an inert atmosphere. Consider using a more active pre-catalyst or ligand system, especially for challenging substrates.

Possible Cause 2: Oxygen contamination.

- Solution: Thoroughly degas the solvent and the reaction mixture with an inert gas (argon or nitrogen) before adding the catalyst. Maintain a positive pressure of inert gas throughout the

reaction.

Possible Cause 3: Inefficient base.

- Solution: The choice of base is critical. Screen different bases such as potassium carbonate, potassium phosphate, or cesium carbonate to find the optimal conditions for your specific substrate.

Possible Cause 4: Debromination side reaction.

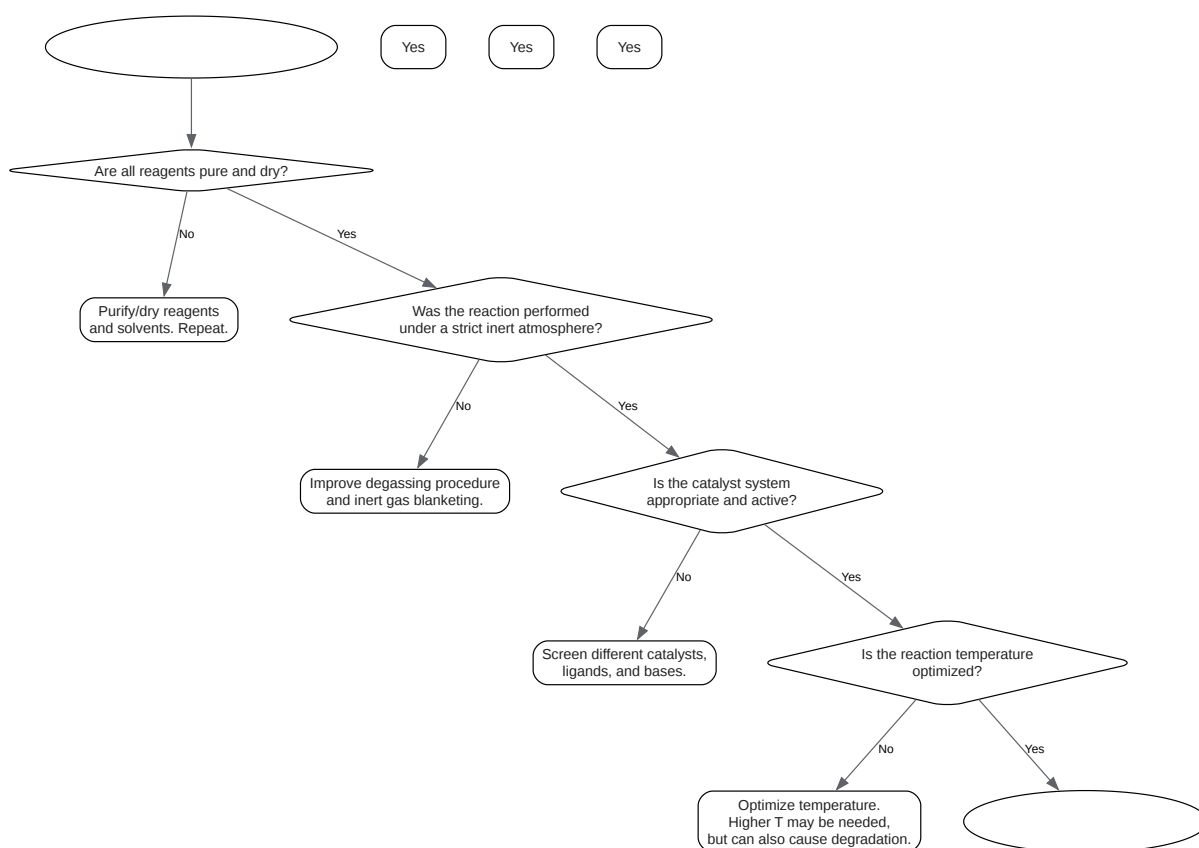
- Solution: This is a common side reaction where the bromine atom is replaced by a hydrogen atom. This can be minimized by using anhydrous and degassed solvents, ensuring high purity of all reagents, and optimizing the reaction temperature (avoiding excessively high temperatures).

Mandatory Visualization



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Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.



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